

A Comprehensive Technical Guide to Commercial Sourcing of Boc-D-Arg(Z)₂-OH

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Compound of Interest

Compound Name: Boc-D-Arg(Z)₂-OH

Cat. No.: B15251383

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This technical guide provides a detailed overview of the commercial availability of N α -Boc-N δ ,N ω -di-Z-D-arginine, herein referred to as Boc-D-Arg(Z)₂-OH. The information presented is intended to assist researchers, chemists, and procurement specialists in sourcing this critical reagent for applications in peptide synthesis and drug discovery. Analysis of the commercial landscape indicates that the initially requested compound, "Boc-D-Arg(Z)₂-OH," is not readily available and is likely a typographical error for the widely used arginine derivative, Boc-D-Arg(Z)₂-OH.

Compound Identification

- Chemical Name: N α -(tert-Butoxycarbonyl)-N δ ,N ω -bis(carboxybenzyl)-D-arginine
- Synonyms: Boc-D-Arg(Z)₂-OH, BOC-D-DIBENZYLOXYCARBONYL ARGININE[1]
- CAS Number: 145881-13-6[2]
- Molecular Formula: C₂₇H₃₄N₄O₈[2]
- Molecular Weight: 542.6 g/mol [2]

Commercial Supplier Analysis

A variety of chemical suppliers offer Boc-D-Arg(Z)₂-OH, typically for research and development purposes. The following table summarizes the offerings from several key vendors. Purity levels are consistently high across suppliers, with most offering ≥98% purity.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Santa Cruz Biotechnology	Boc-D-Arg(Z) ₂ -OH	145881-13-6	C ₂₇ H ₃₄ N ₄ O ₈	542.6	Data not specified
Sigma-Aldrich	Boc-Arg(Z) ₂ -OH (L-isomer)	51219-19-3	C ₂₇ H ₃₄ N ₄ O ₈	542.58	≥98.0% (TLC)
CymitQuimica	Boc-Arg(Z) ₂ -OH (L-isomer)	51219-19-3	C ₂₇ H ₃₄ N ₄ O ₈	542.5809	98%
MOLBASE	BOC-D-ARG(Z) ₂ -OH	145881-13-6	C ₂₇ H ₃₄ N ₄ O ₈	542.581	98%
Iris Biotech	Boc-L-Arg(Z) ₂ -OH	51219-19-3	C ₂₇ H ₃₄ N ₄ O ₈	542.59	Data not specified
Aapptec	Boc-Arg(Z) ₂ -OH (L-isomer)	51219-19-3	C ₂₇ H ₃₄ N ₄ O ₈	542.58	Data not specified
Cenmed	BOC-ARG(Z) ₂ -OH	51219-19-3	C ₂₇ H ₃₄ N ₄ O ₈	542.58	≥98.0%

Note: Some suppliers list the L-isomer (Boc-L-Arg(Z)₂-OH, CAS 51219-19-3) more prominently. Researchers should verify the stereochemistry required for their application.

Applications and Experimental Use

Boc-D-Arg(Z)₂-OH is primarily utilized as a protected amino acid building block in solid-phase peptide synthesis (SPPS). The Boc (tert-butyloxycarbonyl) group protects the alpha-amino

group, while the two Z (benzyloxycarbonyl) groups provide robust protection for the guanidino side chain of arginine. This dual side-chain protection is particularly useful in complex syntheses where strong acid-labile resins are employed.

Key Applications:

- **Peptide Synthesis:** Serves as a protected building block for incorporating D-arginine into peptide sequences.[3][4] The D-configuration is often used to enhance peptide stability against enzymatic degradation or to modulate biological activity.
- **Drug Development:** The unique structure of protected amino acids like this one can be leveraged to enhance the bioactivity and selectivity of potential therapeutic agents.[5]
- **Biochemical Research:** Used in the synthesis of custom peptides for studying protein-protein interactions, enzyme kinetics, and other cellular processes.[5]

General Experimental Protocol: Use in Solid-Phase Peptide Synthesis (SPPS)

While specific protocols vary based on the peptide sequence and scale, the following outlines a general workflow for the incorporation of Boc-D-Arg(Z)₂-OH into a growing peptide chain on a solid support.

- **Resin Preparation:** Start with a suitable solid support resin (e.g., Merrifield or Wang resin) pre-loaded with the C-terminal amino acid.
- **Deprotection:** Remove the N-terminal Boc protecting group of the resin-bound amino acid using an acid such as trifluoroacetic acid (TFA) in dichloromethane (DCM).
- **Neutralization:** Neutralize the resulting trifluoroacetate salt with a base, typically diisopropylethylamine (DIPEA) in DCM or N-methylpyrrolidone (NMP).
- **Amino Acid Activation:** Activate the carboxylic acid of Boc-D-Arg(Z)₂-OH to facilitate amide bond formation. Common activating agents include HBTU/HCTU or DCC/HOBt in a suitable solvent like NMP or DMF.

- **Coupling:** Add the activated Boc-D-Arg(Z)₂-OH solution to the deprotected, neutralized resin. Allow the coupling reaction to proceed for 1-2 hours at room temperature.
- **Washing:** Thoroughly wash the resin with solvents such as DMF and DCM to remove excess reagents and byproducts.
- **Repeat Cycle:** Repeat steps 2-6 for each subsequent amino acid to be added to the peptide sequence.
- **Final Cleavage and Deprotection:** Once the peptide is fully assembled, cleave it from the resin and remove the side-chain protecting groups (including the Z groups on the arginine) using a strong acid cocktail, such as hydrofluoric acid (HF) or a trifluoromethanesulfonic acid (TFMSA)-based mixture.
- **Purification:** Purify the crude peptide, typically by reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualized Workflow

The following diagrams illustrate the logical flow of using a protected amino acid like Boc-D-Arg(Z)₂-OH in a standard solid-phase peptide synthesis cycle.

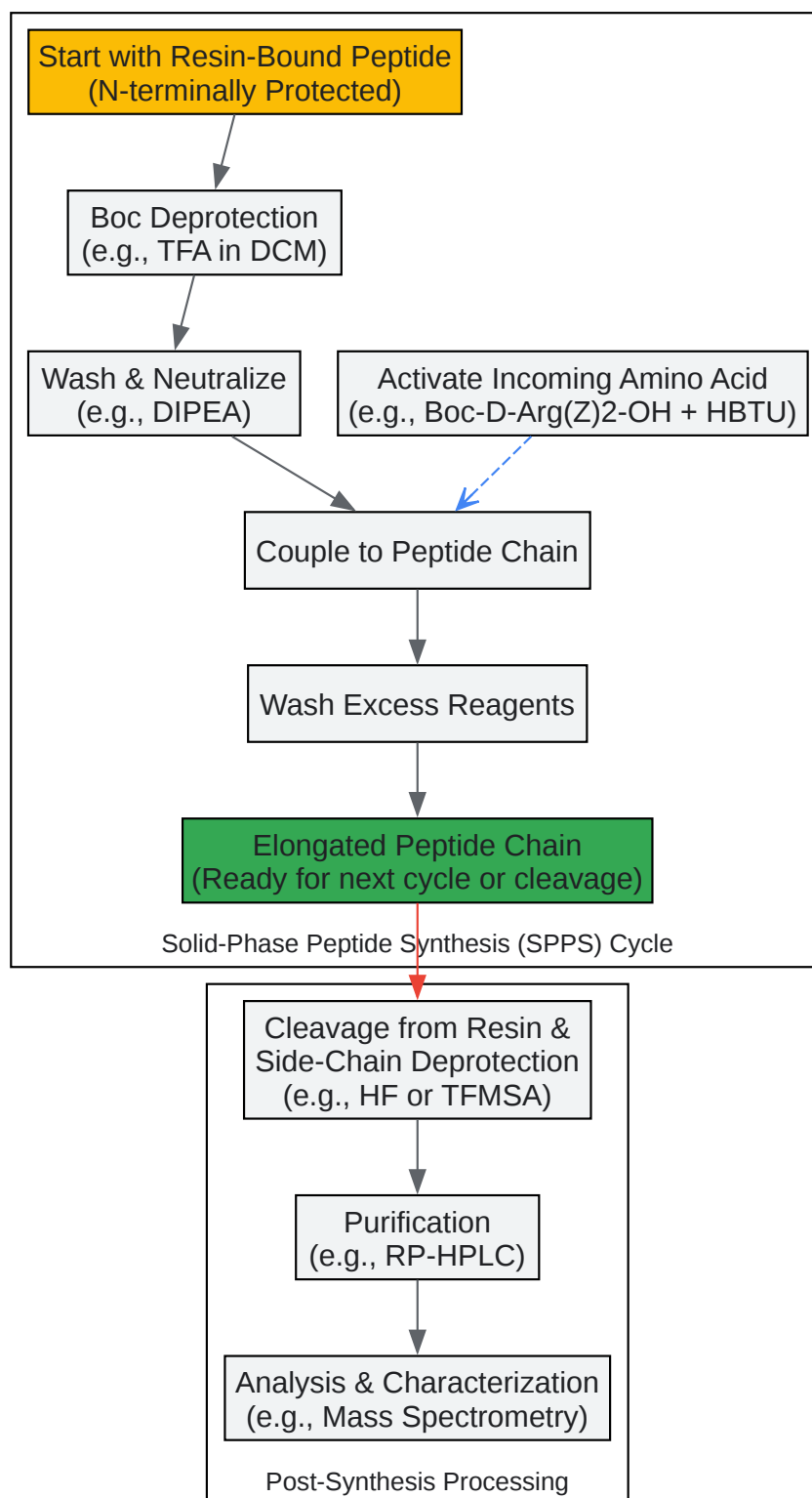


Figure 1: General Workflow for Peptide Synthesis

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Caption: General workflow for solid-phase peptide synthesis (SPPS).

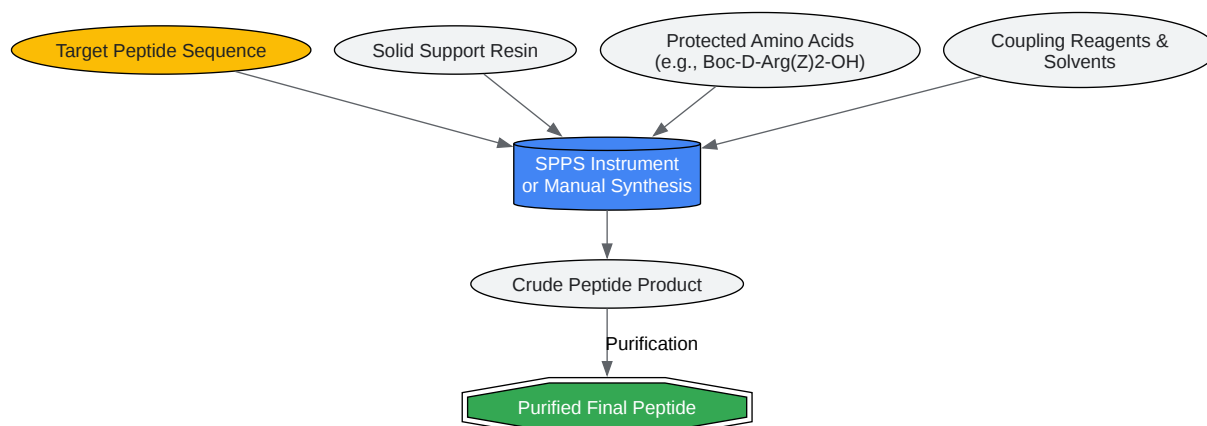


Figure 2: Logical Relationship in SPPS

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Caption: Key components and their relationship in the SPPS process.

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